

A Comprehensive Technical Guide to the Physical Properties of Chlorotris(trimethylsilyl)silane

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Compound of Interest

Compound Name: Chlorotris(trimethylsilyl)silane

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Introduction

Chlorotris(trimethylsilyl)silane, with the chemical formula $C_9H_{27}ClSi_4$, is a versatile organosilicon compound.^[1] This technical guide provides an in-depth overview of its physical properties, handling protocols for air-sensitive materials, and its chemical reactivity, tailored for professionals in research and development. Its unique characteristics make it a valuable reagent in various applications, including as a silylating agent, in the synthesis of silicon-based materials, and for surface modification.^[1]

Physical Properties

The physical characteristics of **Chlorotris(trimethylsilyl)silane** are summarized in the table below. These properties are crucial for its application in various chemical syntheses and material science.

Property	Value	Source
Molecular Weight	283.11 g/mol	[2]
Appearance	White powder	[1]
Melting Point	50-52 °C	
Boiling Point	93 °C @ 1.8 mmHg	
Density	0.877 g/mL at 25 °C	
Refractive Index	1.742	
Solubility	Soluble in organic solvents such as alcohol and ether; slightly soluble in water (reacts).	
CAS Number	5565-32-2	

Experimental Protocols: Handling and Determination of Physical Properties

Chlorotris(trimethylsilyl)silane is sensitive to moisture and air. Therefore, its manipulation and the determination of its physical properties require specialized techniques to ensure sample integrity and experimental accuracy.

General Handling Procedures for Air-Sensitive Compounds:

Due to its reactivity with water, all manipulations of **Chlorotris(trimethylsilyl)silane** should be conducted under an inert atmosphere, such as dry nitrogen or argon, using Schlenk line or glove box techniques. Glassware must be rigorously dried in an oven and cooled under vacuum or an inert gas stream before use. Solvents should be freshly distilled from appropriate drying agents.

Determination of Physical Properties:

- **Melting Point:** The melting point can be determined using a standard melting point apparatus. The capillary tube should be filled with the compound inside a glove box to

prevent exposure to atmospheric moisture.

- **Boiling Point:** The boiling point at reduced pressure is determined by vacuum distillation. The distillation setup should be assembled and purged with an inert gas before introducing the compound.
- **Density:** The density of this solid compound can be determined by methods such as gas pycnometry, which measures the volume of the solid by displacing an inert gas. This should be performed in a controlled atmosphere.
- **Refractive Index:** As the compound is a solid at room temperature, its refractive index would need to be measured on the molten liquid at a temperature above its melting point. This can be done using a refractometer with a heated stage, ensuring the sample is protected from the atmosphere.
- **Solubility:** Qualitative solubility tests can be performed by adding a small amount of the compound to various anhydrous solvents in vials under an inert atmosphere. The mixture is then agitated and visually inspected for dissolution.

Chemical Properties and Reactivity

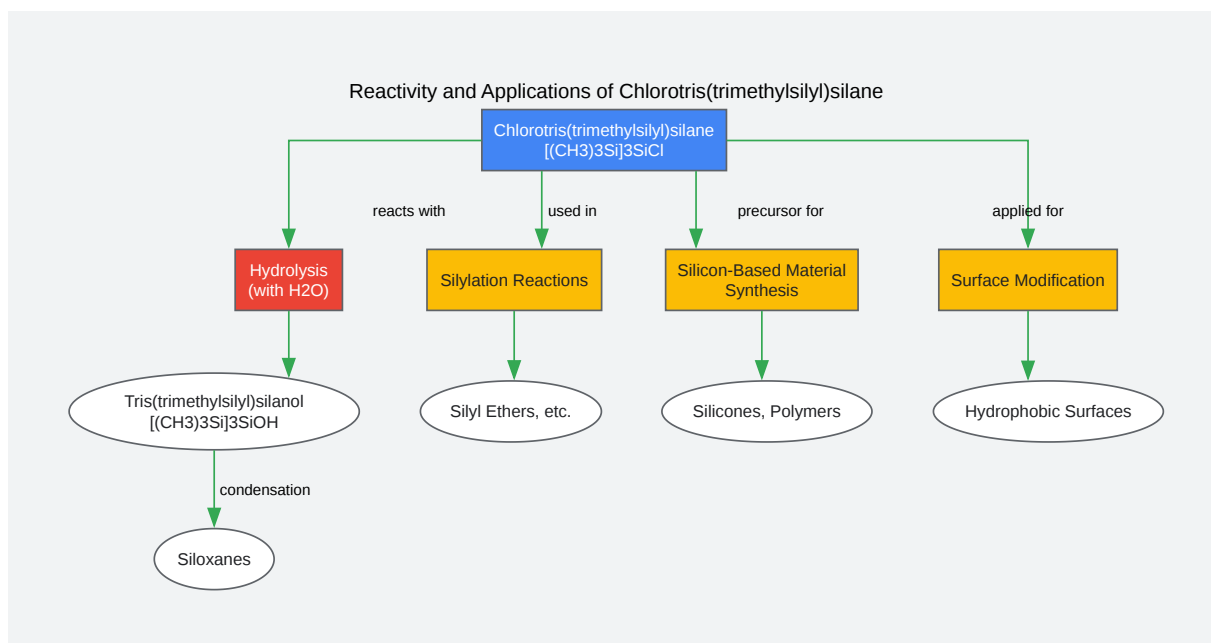
Chlorotris(trimethylsilyl)silane is a reactive compound, primarily due to the polar Si-Cl bond. This reactivity is harnessed in various synthetic applications.

Reactivity and Stability:

- **Hydrolysis:** It reacts with water and other protic solvents, leading to the hydrolysis of the Si-Cl bond to form silanols, which can further condense to form siloxanes. This reactivity necessitates its handling under anhydrous conditions.
- **Thermal Stability:** The compound is thermally stable, with decomposition reported to begin at temperatures above 300°C.^[3]
- **Silylation Agent:** It serves as an effective silylating agent, introducing the bulky and lipophilic tris(trimethylsilyl)silyl group to various functional groups, which can be useful for protection or to modify the properties of molecules.^{[1][4]}

- Synthesis of Silicon-Based Materials: It is a precursor for the synthesis of more complex silicon-containing molecules and polymers.^[1]
- Surface Modification: The compound can be used to modify surfaces, imparting hydrophobicity and altering surface energy.^[1]

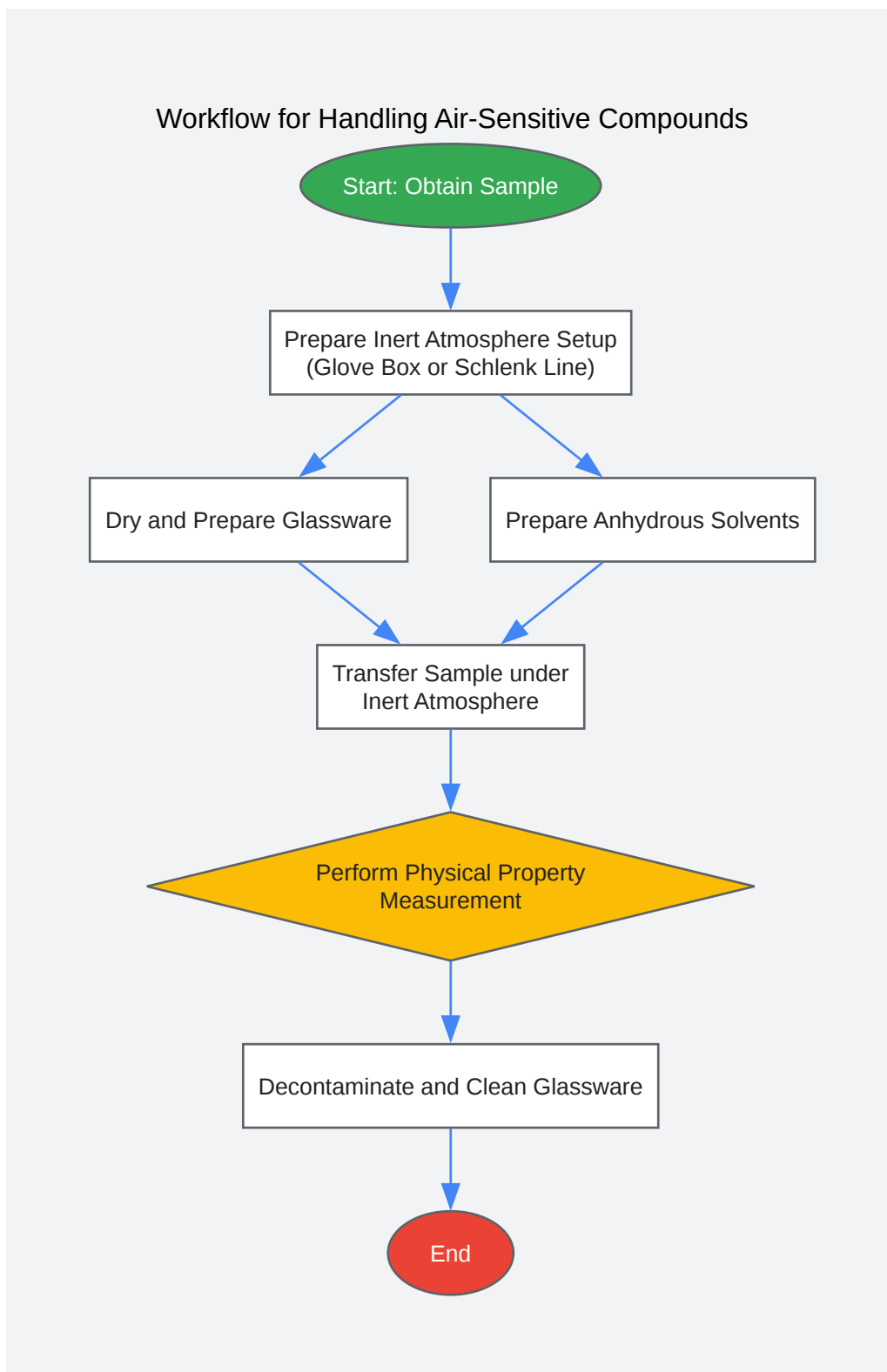
Below is a diagram illustrating the key chemical reactions and applications of **Chlorotris(trimethylsilyl)silane**.



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Caption: Key reactions and applications of **Chlorotris(trimethylsilyl)silane**.

The following diagram outlines a general workflow for handling air-sensitive compounds like **Chlorotris(trimethylsilyl)silane** for the determination of their physical properties.



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Caption: General workflow for handling air-sensitive compounds.

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